

Application Note: Quantitative Analysis of Pridinol using UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: Pridinol hydrochloride

Cat. No.: B1210197

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Introduction

Pridinol is a centrally acting muscle relaxant and antiparkinsonian agent that functions as a muscarinic acetylcholine receptor antagonist.^{[1][2]} Its therapeutic efficacy relies on accurate quantification in pharmaceutical formulations. This application note details a validated UV-Vis spectrophotometric method for the quantitative analysis of Pridinol, offering a simple, cost-effective, and rapid alternative to chromatographic techniques for quality control and research purposes. The method is based on the maximum absorbance of Pridinol mesylate at 258 nm.^{[3][4][5][6]}

Principle of the Method

UV-Vis spectrophotometry quantifies the concentration of an analyte in a solution by measuring its absorbance of light at a specific wavelength. Pridinol exhibits a distinct absorption maximum in the UV region, which allows for its concentration to be determined using the Beer-Lambert law. This law states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.

Quantitative Data Summary

The following tables summarize the method validation parameters for the quantitative analysis of Pridinol Mesylate using UV-Vis spectrophotometry. The data is compiled from studies

involving the simultaneous determination of Pridinol Mesylate with other active pharmaceutical ingredients.

Parameter	Reported Value	Reference
Maximum Wavelength (λ_{max})	258 nm	[4]
Solvent	Absolute Ethanol	[4]

Method	Linearity Range ($\mu\text{g/mL}$)	Recovery (%)
Q-Absorbance Ratio	14 - 56	100.64 \pm 0.36
Second Derivative Spectrophotometry	4.0 - 30.0	101.98 \pm 0.11
Zero-Order H-Point Standard Addition	Not specified	100.4 \pm 0.545
Second Derivative H-Point Standard Addition	Not specified	100.12 \pm 0.35

Note: The data presented is derived from studies on the simultaneous analysis of Pridinol Mesylate and Diclofenac Sodium.[3][4][7]

Experimental Protocols

This section provides a detailed protocol for the quantitative determination of Pridinol in a sample using UV-Vis spectrophotometry.

Materials and Equipment

- UV-Vis Spectrophotometer (double beam)
- Quartz cuvettes (1 cm path length)
- Volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)

- Analytical balance
- Pridinol Mesylate reference standard
- Absolute Ethanol (analytical grade)

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of Pridinol Mesylate reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of absolute ethanol by sonication or vigorous shaking.
- Make up the volume to 100 mL with absolute ethanol to obtain a standard stock solution of 100 µg/mL.

Preparation of Working Standard Solutions and Calibration Curve Construction

- From the standard stock solution, prepare a series of working standard solutions with concentrations ranging from 4 µg/mL to 30 µg/mL.
- To prepare a 4 µg/mL solution, pipette 4 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with absolute ethanol.
- Repeat this process to prepare solutions of 8, 12, 16, 20, 24, and 30 µg/mL.
- Set the UV-Vis spectrophotometer to measure absorbance at 258 nm.
- Use absolute ethanol as a blank to zero the instrument.
- Measure the absorbance of each working standard solution in a 1 cm quartz cuvette.
- Plot a calibration curve of absorbance versus concentration (µg/mL).

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 .

Sample Preparation

- For a solid dosage form (e.g., tablet), accurately weigh and crush a representative sample.
- Transfer an amount of the powdered sample equivalent to 10 mg of Pridinol Mesylate into a 100 mL volumetric flask.
- Add approximately 70 mL of absolute ethanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to the mark with absolute ethanol and mix well.
- Filter the solution through a suitable filter paper (e.g., Whatman No. 41) to remove any insoluble excipients.
- Dilute the filtrate with absolute ethanol to obtain a final concentration within the linearity range of the calibration curve.

Sample Analysis

- Measure the absorbance of the prepared sample solution at 258 nm using the UV-Vis spectrophotometer, with absolute ethanol as the blank.
- Calculate the concentration of Pridinol in the sample solution using the equation from the linear regression of the calibration curve.
- Calculate the amount of Pridinol in the original sample, taking into account the dilutions made.

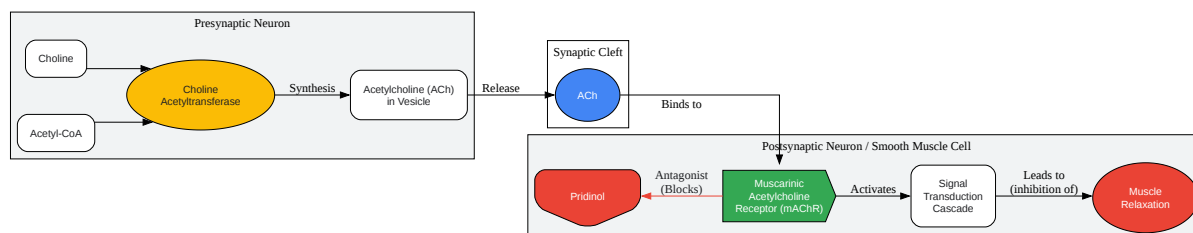
Method Validation

The described method should be validated according to the International Council for Harmonisation (ICH) guidelines. Key validation parameters include:

- **Linearity:** Assessed by analyzing a series of concentrations to demonstrate a linear relationship between absorbance and concentration.
- **Accuracy:** Determined by recovery studies, where a known amount of standard is added to a sample and the recovery is calculated.
- **Precision:** Evaluated at different levels:
 - **Repeatability (Intra-day precision):** Analysis of multiple samples on the same day.
 - **Intermediate Precision (Inter-day precision):** Analysis of samples on different days.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- **Specificity:** The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.

Diagrams

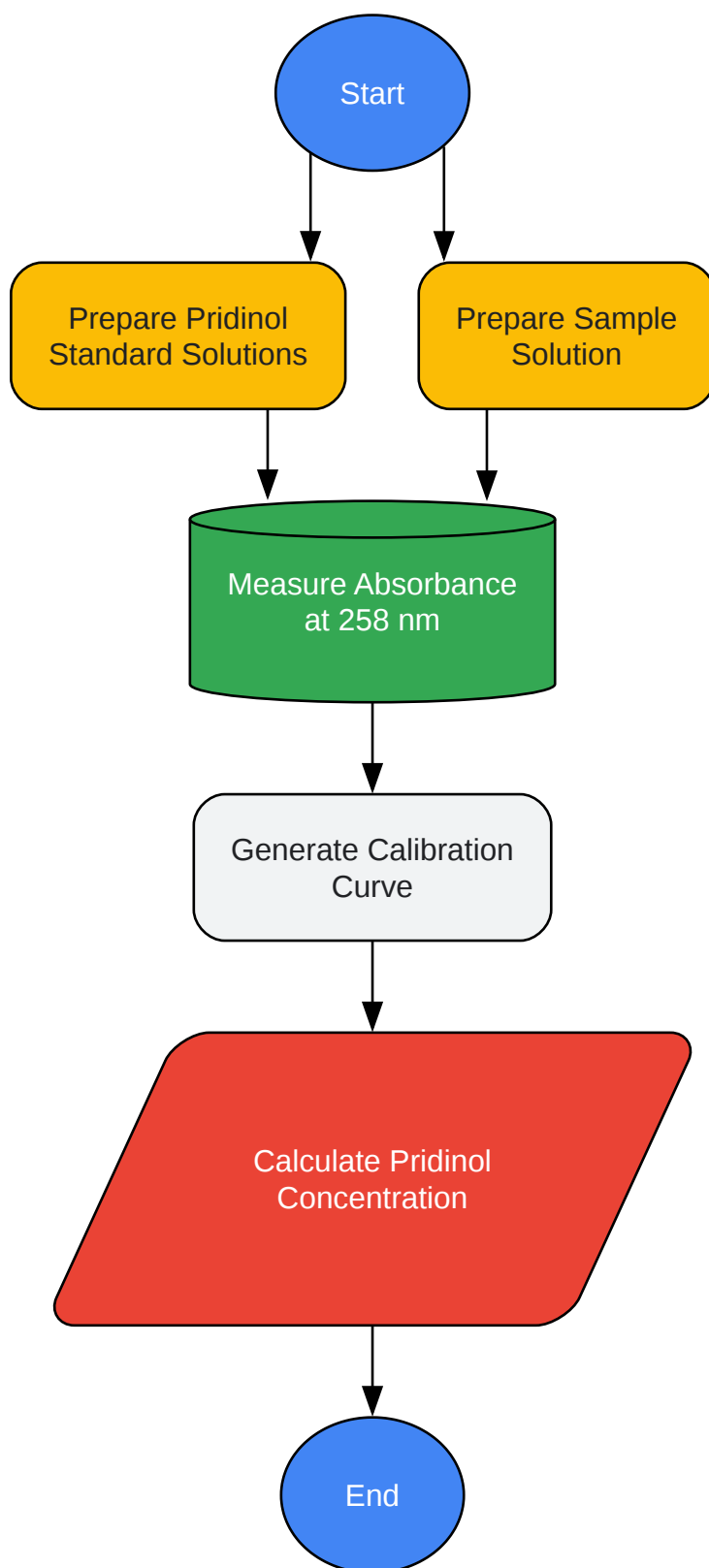
Mechanism of Action of Pridinol



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Caption: Mechanism of action of Pridinolol as a muscarinic acetylcholine receptor antagonist.

Experimental Workflow for Pridinolol Quantification



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Caption: Experimental workflow for the UV-Vis spectrophotometric quantification of Pridinol.

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